

In-depth Technical Guide: 4-(4-Amino-2-methylphenyl)morpholin-3-one

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Compound of Interest

Compound Name: 4-(4-Amino-2-methylphenyl)morpholin-3-one

Cat. No.: B1359280

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Notice: Due to the limited availability of public research, this document summarizes the current understanding of **4-(4-Amino-2-methylphenyl)morpholin-3-one**. As of late 2025, there is a significant lack of in-depth studies on its specific mechanism of action. This guide presents available information and draws contextual understanding from structurally similar compounds.

Introduction

4-(4-Amino-2-methylphenyl)morpholin-3-one is a substituted aromatic morpholinone compound. While its direct biological activity and mechanism of action are not extensively documented in peer-reviewed literature, its structural analog, 4-(4-aminophenyl)morpholin-3-one, is a well-known key intermediate in the synthesis of the anticoagulant drug Rivaroxaban. [1] This relationship suggests that the primary research interest in this class of molecules has been in the field of antithrombotic agents.

Core Compound Structure

The molecule consists of a morpholin-3-one ring attached to an aniline (aminophenyl) group at the nitrogen atom of the morpholine ring. The aniline ring is further substituted with a methyl group at the ortho-position relative to the morpholine attachment point.

Potential Mechanism of Action (Hypothesized)

Given the absence of direct studies on **4-(4-Amino-2-methylphenyl)morpholin-3-one**, its mechanism of action remains unelucidated. However, based on the established role of its demethylated analog, 4-(4-aminophenyl)morpholin-3-one, as a precursor to Rivaroxaban, it is plausible that this compound was synthesized and evaluated as part of a research program targeting Factor Xa (FXa).

Rivaroxaban is a direct inhibitor of FXa, a critical enzyme in the blood coagulation cascade. It binds to the active site of FXa, preventing the conversion of prothrombin to thrombin, thereby inhibiting clot formation. It is conceivable that **4-(4-Amino-2-methylphenyl)morpholin-3-one** was investigated for similar inhibitory activity against FXa or other serine proteases involved in coagulation. However, without experimental data, this remains speculative.

Quantitative Data Summary

A thorough search of scientific databases and chemical literature did not yield any quantitative data regarding the biological activity of **4-(4-Amino-2-methylphenyl)morpholin-3-one**. This includes, but is not limited to:

- Binding affinities (K_i)
- IC₅₀/EC₅₀ values
- Pharmacokinetic parameters (ADME)
- Toxicity data

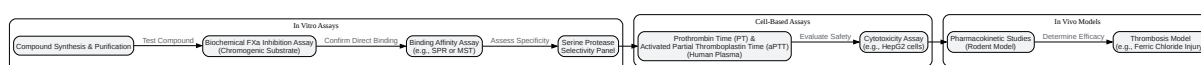
The following table remains unpopulated due to the lack of available data.

| Parameter | Value | Units | Target | Assay Conditions | Reference |
|------------------|-------|-------|--------|------------------|-----------|
| K _i | N/A | | | | |
| IC ₅₀ | N/A | | | | |
| EC ₅₀ | N/A | | | | |

Experimental Protocols

Detailed experimental protocols for the biological evaluation of **4-(4-Amino-2-methylphenyl)morpholin-3-one** are not available in the public domain. However, for researchers intending to investigate the mechanism of action of this compound, particularly its potential as a Factor Xa inhibitor, the following experimental workflow could be adopted.

Hypothetical Experimental Workflow for FXa Inhibition



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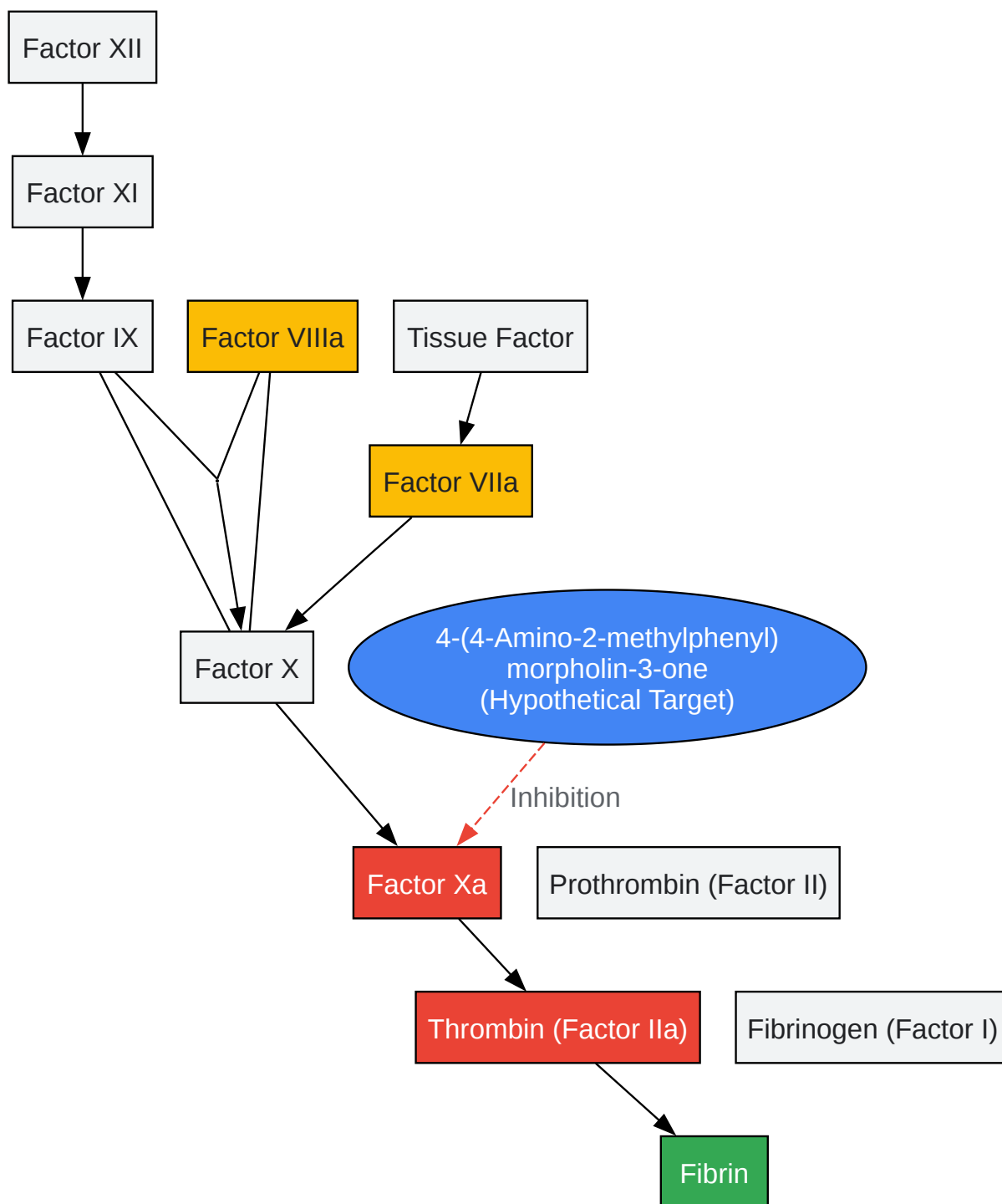
Caption: Hypothetical workflow for evaluating the anticoagulant properties of **4-(4-Amino-2-methylphenyl)morpholin-3-one**.

Signaling Pathways

As there is no information on the biological targets of **4-(4-Amino-2-methylphenyl)morpholin-3-one**, no signaling pathway diagrams can be constructed. If the compound were to act as a Factor Xa inhibitor, it would modulate the coagulation cascade.

Coagulation Cascade and the Role of Factor Xa

The coagulation cascade is a series of enzymatic reactions that leads to the formation of a fibrin clot. It is traditionally divided into the intrinsic, extrinsic, and common pathways. Factor Xa is at the convergence of the intrinsic and extrinsic pathways, making it a key target for anticoagulant drugs.



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Caption: The coagulation cascade highlighting the central role of Factor Xa, a hypothetical target.

Conclusion

The mechanism of action of **4-(4-Amino-2-methylphenyl)morpholin-3-one** has not been publicly characterized. Its structural similarity to a known precursor of the Factor Xa inhibitor Rivaroxaban suggests a potential role as an anticoagulant, but this hypothesis requires experimental validation. Further research is necessary to determine its biological targets, pharmacological effects, and potential therapeutic applications. Researchers are encouraged to use the provided hypothetical workflow as a starting point for investigating this compound.

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References

- 1. tdcommons.org [tdcommons.org]
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